

Managing propaquizafop resistance in grass weeds

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Compound Focus: Propaquizafop

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FAQ: Understanding Propaquizafop Resistance

1. What are the primary molecular mechanisms of resistance to ACCase-inhibiting herbicides like propaquizafop? Resistance is classified into two main categories [1]:

Mechanism Type	Description	Key Characteristics
Target-Site Resistance (TSR)	Mutation or altered expression of the ACCase gene itself. [1]	• Single, major gene effect (monogenic). • Specific to a single Site of Action (SoA). • Well-understood and often confirmed via molecular diagnostics. [1]
Non-Target-Site Resistance (NTSR)	Mechanisms that reduce the amount of herbicide reaching the target site. [1]	• Often controlled by several genes (polygenic). • Can confer cross-resistance to dissimilar herbicides. • More complex and less predictable. [1]

2. What specific genetic changes cause Target-Site Resistance? Specific point mutations in the ACCase enzyme gene alter its structure, preventing the herbicide from binding effectively. Known resistance-endowing mutations include [1]:

- I1781L
- W2027C (a novel mutation identified in *Lolium multiflorum*)
- I2041T
- D2078G

3. How does Non-Target-Site Resistance, particularly enhanced metabolism, work? This involves herbicide detoxification by plant enzyme systems before it reaches the ACCase enzyme. The most important enzyme families are [1]:

- **Cytochrome P450 monooxygenases (P450s)**
- **Glutathione S-transferases (GSTs)** These enzymes can metabolize the herbicide into non-toxic compounds, conferring resistance to multiple herbicide classes. [1]

Experimental Protocols & Diagnostics

Protocol 1: Molecular Diagnosis of Target-Site Mutations

This protocol is for identifying known point mutations in the ACCase gene.

1. DNA Extraction and Target Gene Amplification

- **Extract genomic DNA** from leaf tissue of susceptible (S) and putative resistant (R) weed biotypes using a standard CTAB method.
- **Design PCR primers** to amplify a region of the plastidic ACCase gene encompassing known mutation sites (e.g., codons 1781, 2027, 2041, 2078). Use previously published sequences for primer design.
- **Perform PCR amplification** and verify the amplicon size via gel electrophoresis.

2. Mutation Detection

- **Sanger Sequencing:** Purify PCR products and sequence them from both directions. Align sequences from R and S plants with a reference ACCase sequence to identify nucleotide polymorphisms and resultant amino acid changes. [1] [2]
- **Alternative - qPCR Assay:** For high-throughput screening of a specific known mutation (e.g., I1781L), develop a TaqMan probe-based qPCR assay. Use allele-specific probes to genotype a large number of plants rapidly. [2]

Protocol 2: Evaluating Non-Target-Site Resistance via Enhanced Metabolism

This protocol uses enzyme inhibitors to detect P450- or GST-mediated metabolism.

1. Plant Material and Growth Conditions: Grow seeds from R and S populations under controlled conditions. At the 3-4 leaf stage, divide plants into treatment groups.

2. Inhibitor Treatments: Apply the following treatments to both R and S plants [1]:

- **Herbicide Only: Propaquizafop** at a recommended field rate.
- **Herbicide + P450 Inhibitor:** Malathion or piperonyl butoxide (PBO) applied before **propaquizafop** application.
- **Herbicide + GST Inhibitor:** 4-Chloro-7-nitro-2,1,3-benzoxadiazole (NBD-Cl) applied before **propaquizafop** application. [1]
- **Inhibitor Controls:** Apply PBO and NBD-Cl alone to check for phytotoxicity.

3. Data Collection and Analysis:

- **Dose-Response Assay:** Treat plants with a range of **propaquizafop** doses with and without inhibitors. Above 85% survival in R plants treated with herbicide alone confirms resistance. A significant reduction in survival or plant growth in the "Herbicide + Inhibitor" group compared to "Herbicide Only" indicates the specific enzyme family involved in the resistance. [1] [3]
- **Biochemical Confirmation:** For further validation, measure the in vitro activity of GST or P450 enzymes in R and S plant extracts following established spectrophotometric assays.

Resistance Management Strategies

Effective resistance management requires an integrated approach that reduces selection pressure.

1. Herbicide Rotation and Mixtures: Rotate **propaquizafop** with herbicides from different, unrelated Sites of Action (e.g., ALS inhibitors, synthetic auxins, or HPPD inhibitors). Tank mixtures with multiple effective MoAs can also reduce the selection of resistant individuals. [4] [3]

2. Integrated Weed Management (IWM): Combine chemical control with non-chemical practices. This is a cornerstone of resistance management as promoted by the EPA and other agencies [4]:

- **Crop Rotation:** Rotating crops allows for the use of different herbicide MoAs and cultural practices.
- **Cultural Practices:** Use competitive crop varieties, adjust planting dates, and optimize crop density to suppress weed growth.
- **Mechanical Control:** Implement strategic tillage where agronomically feasible.
- **Sanitation:** Clean equipment to prevent the spread of resistant seeds.

The following diagram illustrates the two primary resistance pathways and the points where diagnostic protocols and management strategies intervene.



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Key Troubleshooting Guide

Experimental Challenge	Possible Cause	Proposed Solution
Unexpected survival in a susceptible control population.	Contamination with resistant seeds, application error, or poor plant health.	Ensure seed source purity, calibrate spray equipment, and confirm plants are not under other abiotic stresses.
Inconsistent results in inhibitor assays.	Wrong inhibitor concentration, improper timing of application, or phytotoxicity from the inhibitor itself.	Run a dose-response of the inhibitor alone to determine a non-phytotoxic rate; strictly adhere to pre-treatment timing (e.g., 1 hour before herbicide).
Resistance confirmed, but no known TSR mutations found.	NTSR is likely the cause, potentially via enhanced metabolism or sequestration. [1] [5]	Proceed with Protocol 2. For deeper investigation, use RNA-Seq and metabolomics to identify differentially expressed genes and accumulated detoxification products. [5]
Rapid development of multiple herbicide resistances.	Selection for a robust NTSR mechanism, often enhanced metabolic detoxification by P450s or GSTs. [1]	Implement a diverse IWM strategy that minimizes reliance on herbicides overall. Test for cross-resistance to other MoAs.

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